

Technical Guide: Physical Properties and Synthetic Utility of 4-Iodophenyl Triflate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Iodophenyl
trifluoromethanesulfonate

CAS No.: 109586-39-2

Cat. No.: B2999160

[Get Quote](#)

Executive Summary

4-Iodophenyl triflate (CAS 109586-39-2) is a high-value bifunctional electrophile in organic synthesis. Its utility stems from the presence of two distinct leaving groups: the iodide (-I) and the trifluoromethanesulfonate (-OTf). Under palladium-catalyzed cross-coupling conditions, these groups exhibit differential reactivity ($\text{Ar-I} > \text{Ar-OTf}$), enabling sequential, chemoselective bond formation. This guide provides validated physical data, a self-consistent synthesis protocol, and a framework for exploiting its chemoselectivity.

Physical Properties and Identification[1][2]

Unlike many solid aryl iodides, 4-iodophenyl triflate is typically isolated as a dense liquid or low-melting oil at room temperature. Accurate identification and handling require strict adherence to the properties listed below.

Table 1: Physicochemical Constants

Property	Value	Notes
CAS Number	109586-39-2	Distinct from 4-iodophenol (540-38-5)
Formula		
Molecular Weight	352.07 g/mol	
Physical State	Liquid (at 25°C)	May crystallize near 0°C upon prolonged storage
Melting Point	< 20°C	Observed as an oil at ambient temperature [1]
Boiling Point	74–75°C @ 0.4 Torr	High-vacuum distillation required for purification [1]
Density	~2.04 g/cm ³	Significantly denser than water/DCM
Solubility	Soluble in DCM, THF, Toluene	Immiscible with water; hydrolyzes slowly
Appearance	Colorless to pale yellow oil	Yellowing indicates iodine liberation (decomposition)

Stability & Storage

- **Moisture Sensitivity:** Triflates are susceptible to hydrolysis. Store under an inert atmosphere (Argon/Nitrogen).
- **Thermal Stability:** Stable at room temperature for short periods, but storage at -20°C is recommended to prevent C-I bond degradation and discoloration.
- **Light Sensitivity:** Protect from light to prevent photo-deiodination.

Validated Synthesis Protocol

While commercial sources exist, in-house preparation is often required to ensure fresh, high-purity material free of hydrolyzed phenol. The following protocol is adapted from standard

procedures for aryl triflates [2], optimized for the iodine-substituted substrate.

Reaction Scheme

4-Iodophenol + Triflic Anhydride (

) + Pyridine

4-Iodophenyl Triflate

Materials

- Substrate: 4-Iodophenol (1.0 equiv)
- Reagent: Trifluoromethanesulfonic anhydride () (1.1 equiv)
- Base: Pyridine (1.1–1.2 equiv) or Triethylamine
- Solvent: Dichloromethane (DCM), anhydrous

Step-by-Step Methodology

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, nitrogen inlet, and a pressure-equalizing addition funnel.
- Solubilization: Charge the flask with 4-iodophenol (e.g., 10 mmol) and anhydrous DCM (50 mL). Cool the solution to -10°C using an ice/salt bath.
- Base Addition: Add pyridine (11 mmol) via syringe. The solution may remain clear.
- Electrophile Addition (Critical): Charge the addition funnel with (11 mmol). Add dropwise over 20 minutes, maintaining the internal temperature below 0°C.
 - Why: Rapid addition causes exotherms that can cleave the C-I bond or cause dark tar formation.

- Reaction: Stir at -10°C for 1 hour, then allow to warm to room temperature over 2 hours. Monitor by TLC (Silica; 10% EtOAc/Hexanes). The product is less polar than the phenol.
- Workup:
 - Quench with ice-cold water (20 mL).
 - Separate the organic layer.^[1]
 - Wash sequentially with:
 - 0.5 M HCl (to remove pyridine)
 - Sat.
(to remove triflic acid traces)
 - Brine^[1]
 - Dry over

and concentrate in vacuo.
- Purification:
 - Method A (Preferred): Flash chromatography on a short silica pad using 5-10% EtOAc in Hexanes.
 - Method B (High Purity): Kugelrohr distillation (bp 75°C @ 0.4 Torr). Note: Ensure the heating bath does not exceed 100°C to avoid thermal decomposition.

Chemoselectivity & Applications

The strategic value of 4-iodophenyl triflate lies in the oxidative addition hierarchy of palladium catalysis.

The Reactivity Hierarchy

This order allows researchers to perform a "site-selective" cross-coupling at the C-I bond while leaving the C-OTf bond intact for a subsequent transformation.

Experimental Workflow for Sequential Coupling

- First Coupling (C-I Selective):
 - Catalyst:

or

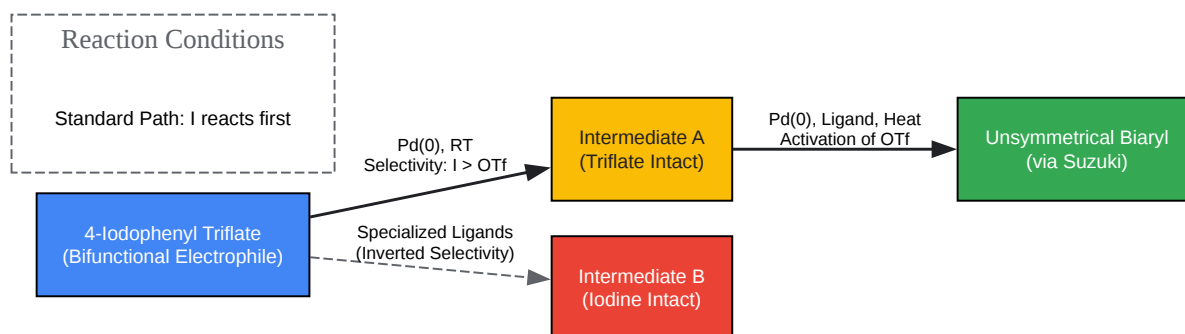
(mild conditions).
 - Partner: Boronic acid (Suzuki) or Alkyne (Sonogashira).^[2]^[3]
 - Conditions: Room temperature to 60°C.
 - Outcome: The iodine is replaced; the triflate remains.
- Second Coupling (C-OTf Activation):
 - Catalyst: Requires more active species (e.g.,

+ XPhos or

+ Phosphine ligand).
 - Conditions: Higher temperature (80–100°C).
 - Outcome: The triflate is replaced, yielding a terphenyl or unsymmetrical scaffold.

Visualization of Chemoselectivity

The following diagram illustrates the divergent synthesis pathways enabled by this molecule.



[Click to download full resolution via product page](#)

Figure 1: Sequential cross-coupling workflow. The solid path represents the standard reactivity (iodine first), allowing the synthesis of complex biaryl scaffolds.

References

- ChemicalBook & Sigma-Aldrich Data. **4-Iodophenyl trifluoromethanesulfonate** Physical Properties. Accessed Feb 2026.
- Frantz, D. E., et al. "Practical Synthesis of Aryl Triflates under Aqueous Conditions." [4] Organic Letters, 2002, 4(26), 4717–4718. (Methodology adapted for iodophenol).
- Organic Syntheses. "Preparation of 4-Chlorophenyl Trifluoromethanesulfonate." Org. [3][4][5] Synth. 2008, 85, 45. (Standard protocol reference).
- Fairlamb, I. J. S. "Chemo- and site-selective palladium-catalyzed cross-couplings of polyhalogenated substrates." Chemical Society Reviews, 2007. (Review of I vs OTf selectivity).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Organic Syntheses Procedure \[orgsyn.org\]](#)
- [2. Site-Selective Suzuki–Miyaura and Sonogashira Cross Coupling Reactions of the Bis\(triflate\) of 2,4'-Bis\(hydroxy\)diphenyl Sulfone - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
- [4. Practical Synthesis of Aryl Triflates under Aqueous Conditions \[organic-chemistry.org\]](#)
- [5. Inverting Conventional Chemoselectivity in the Sonogashira Coupling Reaction of Polyhalogenated Aryl Triflates with TMS-Arylalkynes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: Physical Properties and Synthetic Utility of 4-Iodophenyl Triflate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2999160/docs#technical-guide-physical-properties-and-synthetic-utility-of-4-iodophenyl-triflate\]](https://www.benchchem.com/product/b2999160/docs#technical-guide-physical-properties-and-synthetic-utility-of-4-iodophenyl-triflate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check